

Essential Procedures for the Safe Disposal of PSB-KK1445

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Compound of Interest

Compound Name: PSB-KK1445

Cat. No.: B2609066

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Disclaimer: A specific Safety Data Sheet (SDS) for **PSB-KK1445** is not publicly available. The following disposal procedures are based on general best practices for handling novel, potentially hazardous research chemicals. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and regulatory compliance.

PSB-KK1445 is a selective agonist for the G protein-coupled receptor GPR18 and, like any active pharmacological agent, requires careful handling and disposal to ensure personnel safety and environmental protection.^{[1][2]}

Summary of Known PSB-KK1445 Data

Property	Value/Information	Source
Chemical Name	Not explicitly stated in search results	-
Molecular Formula	Not explicitly stated in search results	-
Function	Selective agonist at the cannabinoid-like orphan G protein-coupled receptor GPR18	[1][2]
EC ₅₀	45.4 nM	[2]
Selectivity	>200-fold selectivity versus both CB receptor subtypes, GPR55, and GPR183	[2]
Hydrogen Bond Acceptors	8	[1]
Hydrogen Bond Donors	2	[1]
Rotatable Bonds	6	[1]

Experimental Protocol for Proper Disposal

This protocol outlines a step-by-step process for the safe disposal of **PSB-KK1445** waste generated in a laboratory setting.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.

2. Waste Segregation:

- Solid Waste:** Collect all solid waste contaminated with **PSB-KK1445**, including weighing papers, contaminated gloves, pipette tips, and vials, in a designated hazardous waste container.

- Liquid Waste: Collect all liquid waste containing **PSB-KK1445**, such as unused solutions or rinsates, in a separate, clearly labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless permitted by your institution's EHS guidelines.
- Sharps Waste: Any sharps, such as needles or syringes, contaminated with **PSB-KK1445** must be disposed of in a designated sharps container for chemical waste.

3. Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**PSB-KK1445**."
- Indicate the major components and their approximate concentrations.
- Ensure the date of initial waste accumulation is clearly marked on the label.

4. Waste Storage:

- Store waste containers in a designated, secure, and well-ventilated area, away from general laboratory traffic.
- Ensure containers are kept closed except when adding waste.

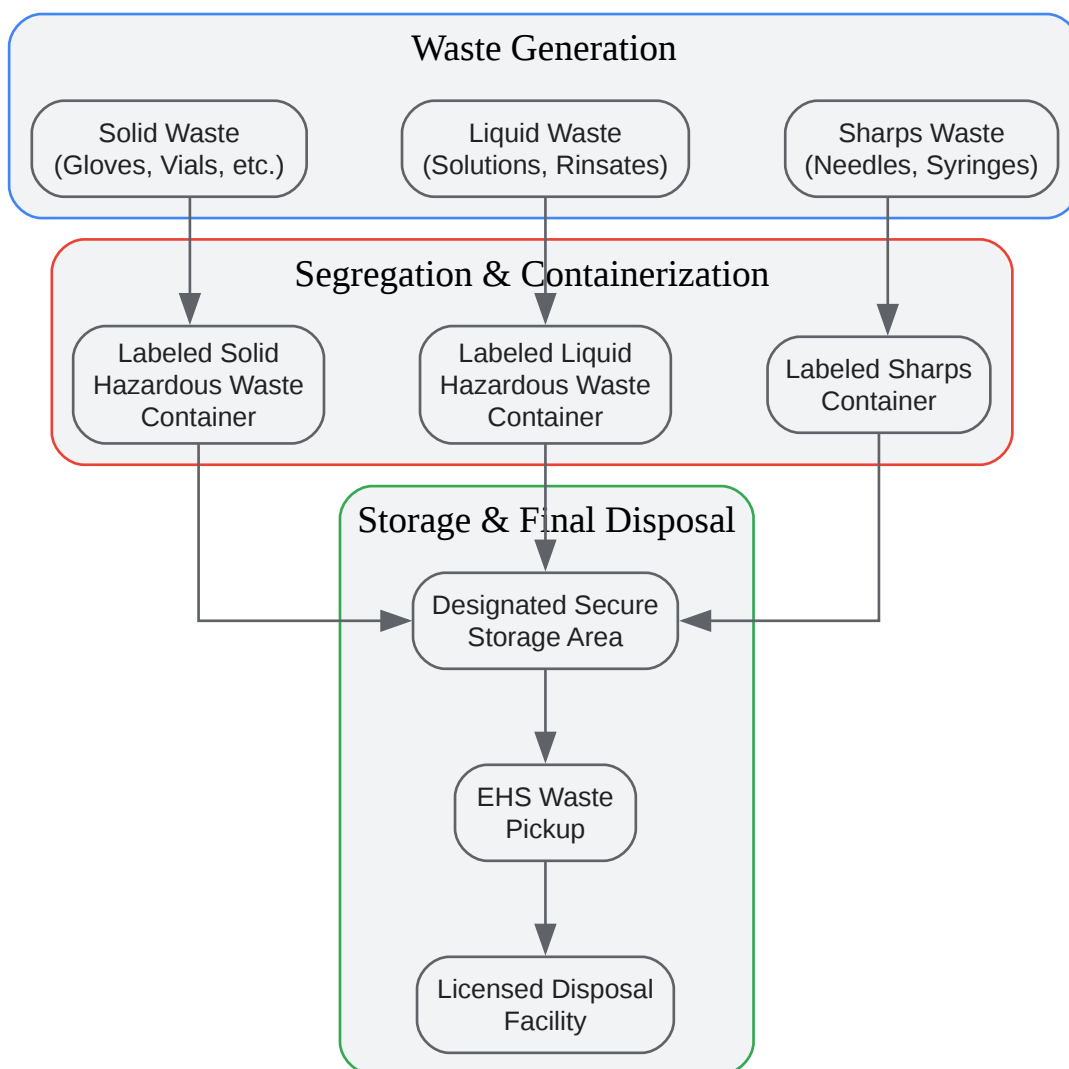
5. Decontamination of Glassware and Surfaces:

- Rinse any glassware that has come into contact with **PSB-KK1445** three times with a suitable solvent (e.g., ethanol or acetone), collecting the rinsate as hazardous liquid waste.
- Wipe down contaminated surfaces with an appropriate solvent and dispose of the cleaning materials as solid hazardous waste.

6. Final Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of **PSB-KK1445** down the drain or in the regular trash.

Disposal Workflow Diagram



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Caption: Disposal workflow for **PSB-KK1445** from generation to final disposal.

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References

- 1. PSB-KK1445 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 2. Potent, Selective Agonists for the Cannabinoid-like Orphan G Protein-Coupled Receptor GPR18: A Promising Drug Target for Cancer and Immunity - PubMed [pubmed.ncbi.nlm.nih.gov]
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